Technical Guide: Structural Elucidation and Characterization of Phosphorus Sesquisulfide (P_4S_3)

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Compound of Interest

Compound Name:	*Phosphorus sesquisulfide*
CAS No.:	*1314-85-8*
Cat. No.:	*B072625*

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Executive Summary

Phosphorus sesquisulfide (

) represents a fundamental archetype in the study of phosphorus-chalcogen cage compounds. While historically significant for its application in "strike-anywhere" matches, its relevance to modern research lies in its unique

cage geometry and its utility as a model system for understanding

P-NMR coupling patterns in polycyclic phosphines. For drug development professionals, understanding the P-S cage stability and reactivity provides critical insights into the behavior of phosphorothioate backbones and organophosphorus precursors used in rational drug design.

This guide provides an authoritative breakdown of the

structure, a validated spectroscopic characterization protocol, and a rigorous synthesis methodology.

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Structural Elucidation

The

molecule does not adopt a chain or planar structure but exists as a rigid, cage-like cluster. It is derived from the tetrahedral white phosphorus (

) molecule by the insertion of sulfur atoms into three of the six P-P bonds.

Geometric Parameters

The molecule belongs to the

point group. Its architecture consists of two distinct phosphorus environments:

- Apical Phosphorus (

  ): A single phosphorus atom at the apex, bonded to three sulfur atoms.

- Basal Phosphorus (

  ): Three phosphorus atoms forming a basal triangle, each bonded to one another and to one bridging sulfur atom.

Key Structural Metrics:

Parameter	Value	Description

| Symmetry |

| Pyramidal cage structure | | Bond Length (

) | 2.090 Å | Apical P to Sulfur bond | | Bond Length (

) | 2.235 Å | Basal P-P bond (strained) | | Bond Angle (

) | ~100° | Apical bond angle | | Bond Angle (

)| 60° | Internal triangle angle |

Structural Visualization

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The following diagram illustrates the connectivity where the apical phosphorus (P1) bridges to the basal triangle (P2-P3-P4) via sulfur linkers.

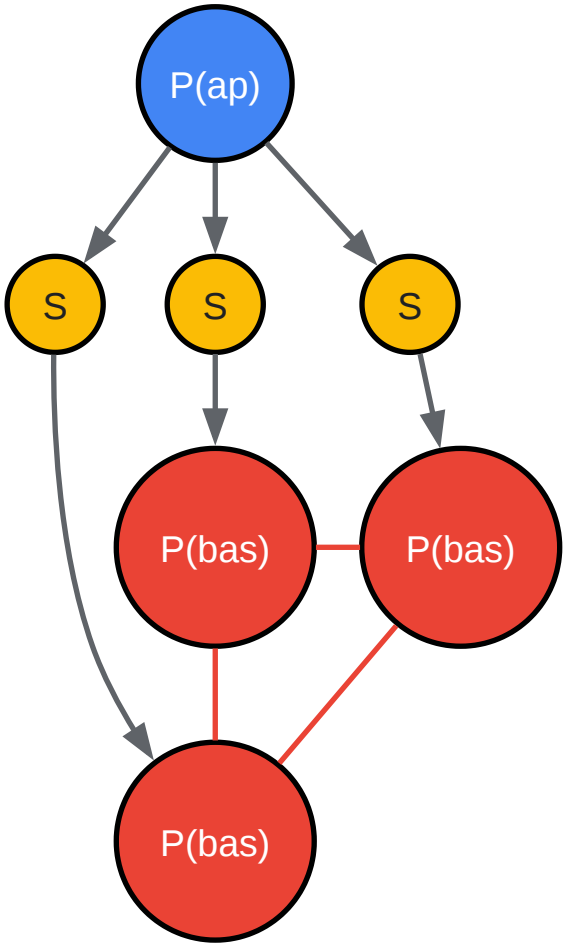

Figure 1: Connectivity of P4S3 Cage (C3v Symmetry)

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Physicochemical Properties

Understanding the physical stability of

is vital for handling and storage. Unlike the highly hydrolytically unstable

,

is relatively stable in atmospheric moisture but remains a flammability hazard.

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Property	Data	Notes
Molecular Weight	220.09 g/mol	
Appearance	Yellow crystalline solid	Turns grey/green upon light exposure (surface oxidation)
Melting Point	172.5 °C	Sharp transition; indicates high purity
Boiling Point	408 °C	
Density	2.08 g/cm³	
Solubility	High: , BenzeneMod: Toluene, XyleneInsol: Water	Safety: is neurotoxic and highly flammable.[1]
Stability	Cold water: StableHot water: Slow hydrolysisAir: Slow oxidation	Decomposes to and under forcing conditions.

Spectroscopic Characterization (P NMR)

The definitive identification of

is achieved via solution-state

P NMR. The spectrum is a textbook example of an

spin system (or

depending on field strength), characterized by large P-P coupling constants.

Spectral Parameters (in or)

- Apical Phosphorus (

  ): Appears as a Quartet due to coupling with three equivalent basal phosphorus atoms.

  - Chemical Shift (

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): +72 ppm (approximate, solvent dependent)

- Basal Phosphorus (

  ): Appears as a Doublet due to coupling with the single apical phosphorus atom.

  - Chemical Shift (

    ): -120 ppm (High field due to P-P bonding shielding)

- Coupling Constant (

  ):71 Hz (Large magnitude typical of cage strain)

NMR Splitting Logic

The following diagram details the coupling tree that results in the observed spectrum.

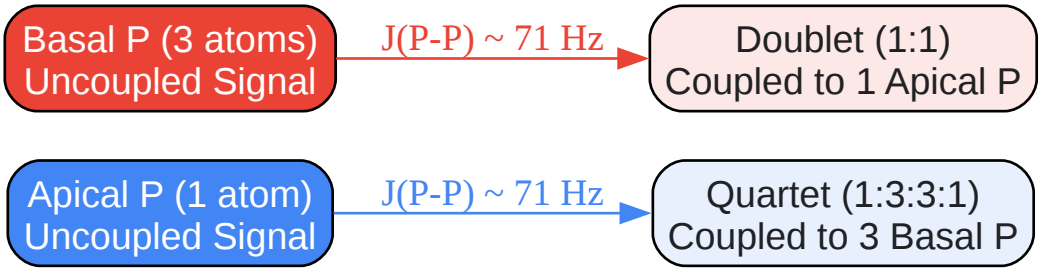

Figure 2: 31P NMR Coupling Tree for P4S3 (AX3 System)

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Synthesis and Purification Protocol

Safety Warning: This protocol involves elemental phosphorus and carbon disulfide. All operations must be performed in a functioning fume hood.

is pyrophoric;

is safer but flammable.

has an auto-ignition temperature of ~90°C.

Stoichiometric Reaction

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The synthesis utilizes the direct fusion of elements. Stoichiometry is critical to prevent the formation of

or

.

Step-by-Step Methodology

- Preparation:
  - Weigh Red Phosphorus (31.0 g, 1.0 mol) and Elemental Sulfur (24.0 g, 0.75 mol) into a glass tube.
  - Critical Step: Flush the tube with dry Argon or Nitrogen to remove oxygen. Seal the tube or connect to a reflux condenser with an inert gas line.
- Reaction:
  - Heat the mixture slowly to 180°C. The reaction is exothermic; control heat input to maintain a steady melt.
  - Once the exotherm subsides, increase temperature to 250-300°C and maintain for 2 hours to ensure complete conversion.
- Purification (Soxhlet Extraction):
  - Allow the greyish-yellow melt to solidify and cool to room temperature.
  - Crush the solid under an inert atmosphere.
  - Transfer to a Soxhlet thimble.
  - Solvent: Use Carbon Disulfide (

) or Toluene.
  - Extract for 6-8 hours.

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is highly soluble, while polymeric impurities and unreacted red phosphorus remain in the thimble.

- Crystallization:
  - Concentrate the extract and cool to -10°C.
  - Collect bright yellow rhombic crystals via filtration.
  - Yield Verification: Check melting point (Target: 172-173°C).

Reactivity and Applications

While not a direct pharmaceutical active ingredient,

serves as a specialized reagent and model compound.

- Thionation Reagent: In organic synthesis,

  can be used to introduce sulfur into organic molecules, though it is generally less aggressive than Lawesson's Reagent or

  . It is particularly useful for specific deoxygenation-thionation reactions where milder conditions are required.

- Organometallic Ligand: The apical phosphorus atom possesses a lone pair that can coordinate to transition metals (e.g., Fe, Ru, Mo), forming complexes such as

  . These complexes are studied for their electronic properties and potential catalytic activities.

References

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- NMR Characterization: Harris, R. K., & Mann, B. E. (1978). NMR and the Periodic Table. Academic Press. (Standard Reference for 31P Shifts).
- Synthesis Protocol: Brauer, G. (1963). Handbook of Preparative Inorganic Chemistry, Vol. 1, 2nd Ed. Academic Press, p. 565.

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- Safety Data: National Oceanic and Atmospheric Administration (NOAA). "**Phosphorus Sesquisulfide** Chemical Datasheet." CAMEO Chemicals.

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Sources

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